

# Proper Disposal of Dipropyl Carbonate: A Guide for Laboratory Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Dipropyl carbonate*

Cat. No.: *B009098*

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The safe and compliant disposal of chemical waste is a critical component of laboratory safety and environmental stewardship. This guide provides detailed, step-by-step procedures for the proper disposal of **dipropyl carbonate**, ensuring the safety of laboratory personnel and adherence to regulatory standards. **Dipropyl carbonate** is a flammable liquid that requires careful handling throughout its lifecycle, from use to final disposal.

## Immediate Safety and Handling Protocols

Before handling **dipropyl carbonate**, it is essential to be familiar with its hazards and the necessary safety precautions. The compound is a flammable liquid and vapor.<sup>[1][2][3]</sup> It may cause skin irritation, serious eye irritation, and respiratory irritation.<sup>[1][3][4]</sup> Ingestion, skin contact, or inhalation can be harmful.<sup>[3][4]</sup>

### Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.<sup>[1][4][5]</sup>
- Skin Protection: Use chemical-resistant gloves (inspect before use) and wear protective clothing.<sup>[1][4]</sup> After handling, wash hands thoroughly.<sup>[1][5]</sup>
- Respiratory Protection: Work in a well-ventilated area.<sup>[1][5]</sup> If ventilation is inadequate, use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).<sup>[1]</sup>

## Safe Handling Practices:

- Keep the chemical away from heat, sparks, open flames, and hot surfaces.[1][4][5]
- Use non-sparking tools and take precautionary measures against static discharge.[5][6]
- Ensure all equipment, including containers and receiving equipment, is properly grounded.[5]
- Store containers tightly closed in a cool, dry, and well-ventilated place.[1][4]

## Chemical and Safety Data Summary

For quick reference, the following table summarizes key quantitative data for **dipropyl carbonate**.

Property	Value	Citation(s)
CAS Number	623-96-1	[2][5]
Molecular Formula	C7H14O3	[3][5]
Molecular Weight	146.18 g/mol	[2][3][5]
Appearance	Flammable liquid and vapor	[1][3]
Boiling Point	167-168 °C	[2]
Density	0.944 g/mL at 25 °C	[2]
Flash Point	55 °C (131 °F) - closed cup	[2][4]
UN Number	3272	[1][4]
Hazard Class	3	[4]
Packing Group	III	[4]
Hazard Statements	H226, H315, H319, H335, H302+H312+H332	[1][2][3]

# Standard Operating Procedure for Dipropyl Carbonate Disposal

This protocol outlines the necessary steps for the safe disposal of **dipropyl carbonate** waste in a laboratory setting. Adherence to these steps is crucial for regulatory compliance and environmental protection.

## Step 1: Waste Identification and Segregation

- Characterize the Waste: Determine if the **dipropyl carbonate** waste is contaminated with other substances.
- Segregate: Do not mix **dipropyl carbonate** waste with other waste streams, especially incompatible materials like strong oxidizing agents.<sup>[5]</sup> Keep it in its original or a properly labeled container.<sup>[1][6]</sup> Federal and state regulations govern hazardous waste from its creation to its disposal, a system often called "cradle-to-grave".<sup>[7][8]</sup>

## Step 2: Containerization and Labeling

- Select Appropriate Container: Use a container that is in good condition, not leaking, and compatible with **dipropyl carbonate**.
- Label Clearly: The container must be clearly labeled as "Hazardous Waste" and should identify the contents (i.e., "**Dipropyl Carbonate**"). The label should also include the date accumulation started and any associated hazards (e.g., "Flammable").

## Step 3: Storage

- Designated Storage Area: Store the sealed waste container in a designated, well-ventilated hazardous waste accumulation area.
- Prevent Spills: Ensure containers are kept upright to prevent leakage.<sup>[1]</sup>
- Follow Regulations: Adhere to storage time limits for hazardous waste as defined by regulations from the EPA and local authorities.<sup>[9]</sup>

## Step 4: Arrange for Professional Disposal

- Licensed Disposal Company: The disposal of **dipropyl carbonate** must be handled by a licensed hazardous waste disposal company.[1]
- Documentation: Ensure all required documentation, such as waste manifests, is completed accurately for the disposal vendor.
- Final Disposal: The waste must be transported to and disposed of at an approved and permitted waste disposal plant or facility.[5][6][10]

## Emergency Protocol: Spill Management

In the event of a **dipropyl carbonate** spill, immediate and appropriate action is required to mitigate risks.

### Step 1: Evacuate and Secure the Area

- Remove all sources of ignition from the spill area.[1][5]
- Evacuate non-essential personnel to a safe location.[1][5]
- Ensure the area is adequately ventilated.[1][5]

### Step 2: Contain the Spill

- Prevent the spill from spreading or entering drains.[1][5]
- Use a non-combustible absorbent material to contain the spill.[1]

### Step 3: Clean-Up and Decontamination

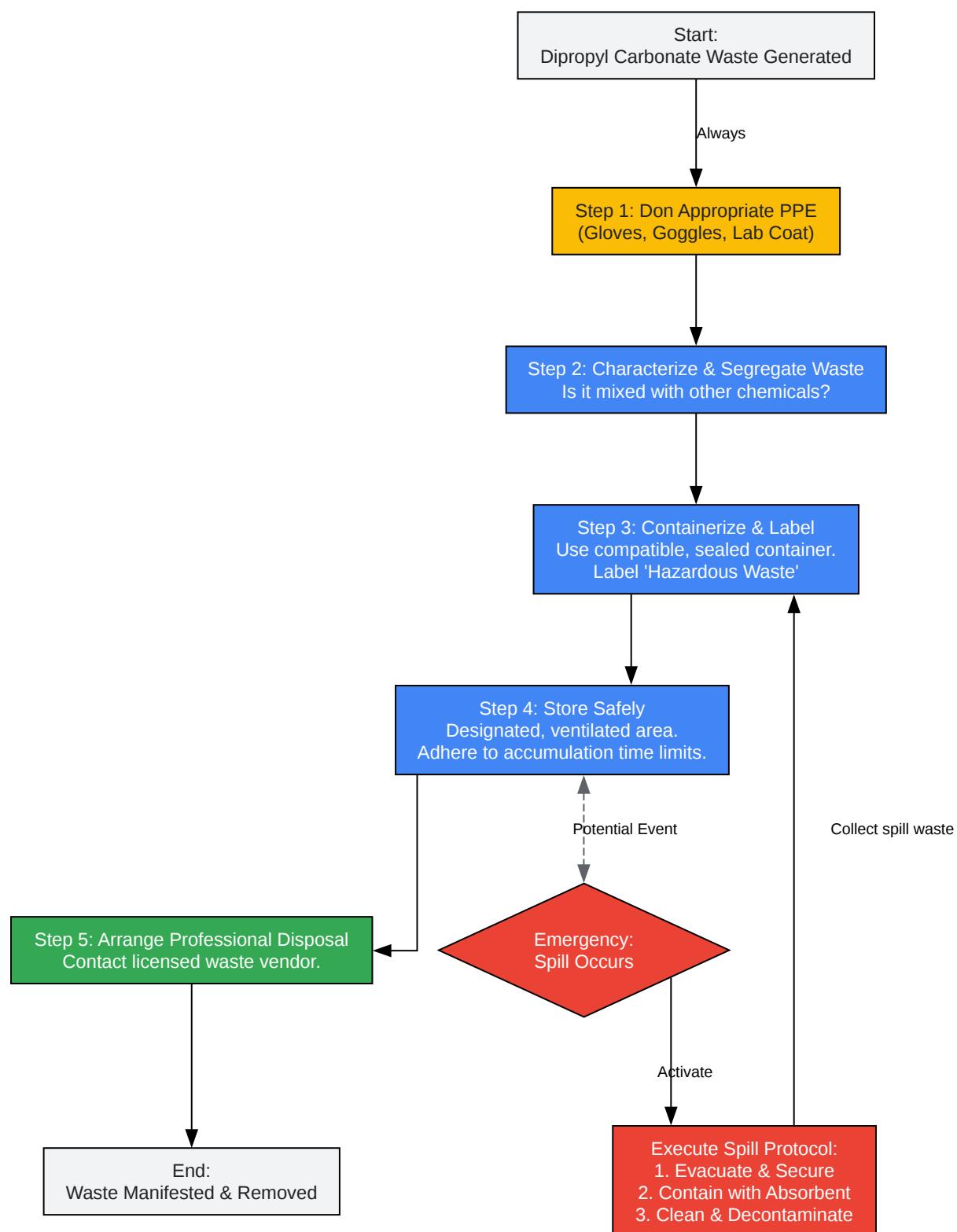
- Small Spills: Cover the spill with an inert absorbent material such as dry lime, soda ash, sand, or vermiculite.[1][4][5]
- Collection: Carefully scoop or pick up the absorbed material and place it into a properly labeled, closed container for disposal.[4][5]
- Decontaminate: Wash the spill site after the material has been completely picked up.[4]

#### Step 4: First Aid

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes and consult a physician.[1][4]
- Skin Contact: Wash off immediately with soap and plenty of water.[1][4][5]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen.[4][5]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and consult a physician.[1]

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **dipropyl carbonate**.

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Caption: Workflow for the safe disposal of **dipropyl carbonate**.

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